

optimizing reaction parameters for 2-Amino-6-bromopyridine derivatives

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Compound Focus: 2-Amino-6-bromopyridine

CAS No.: 19798-81-3

Cat. No.: S665591

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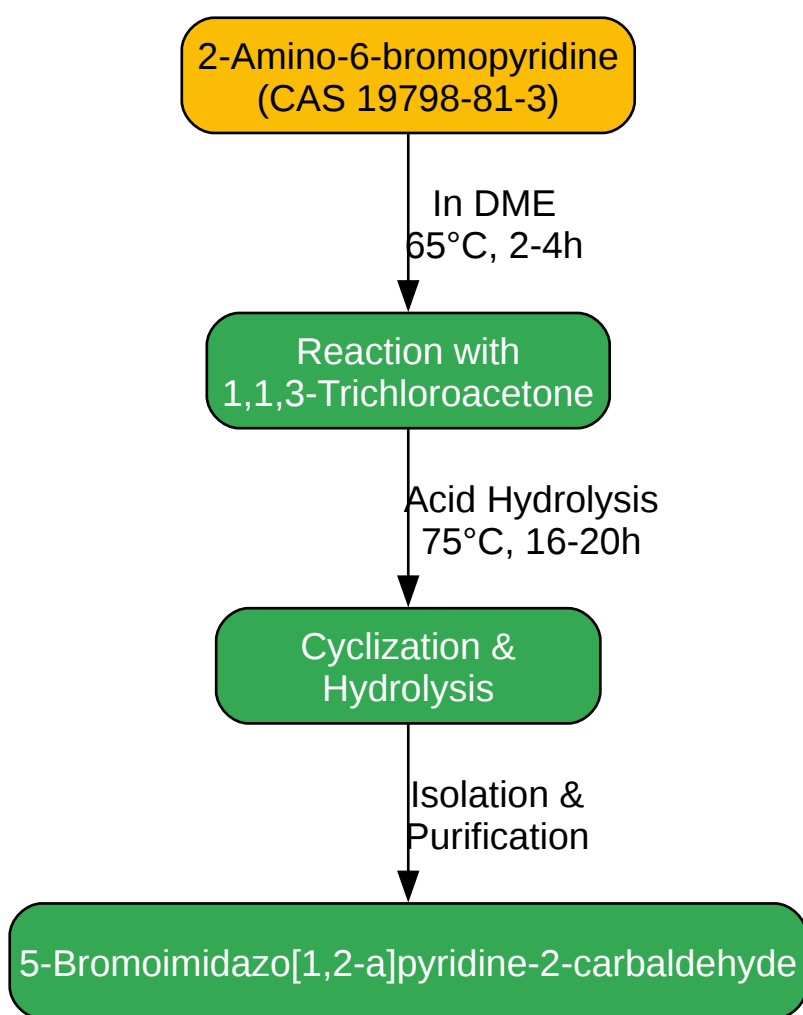
Chemical Profile & Synthetic Applications

The table below summarizes the core chemical information for **2-Amino-6-bromopyridine** (CAS 19798-81-3), a valuable intermediate in medicinal and organic chemistry.

Property	Details
CAS Number	19798-81-3 [1] [2] [3]
Molecular Formula	C5H5BrN2 [1] [2] [3]
Molecular Weight	173.01 g/mol [1] [2] [3]
Purity	≥ 98% (HPLC) [1]
Appearance	Off-white to yellowish or light brown solid [1] [3]
Melting Point	88-91 °C [1]
Storage	Store at 0-8 °C, protect from light [1] [3]

This compound serves as a key building block in several high-value applications:

- **Pharmaceutical Development:** It is a crucial intermediate in the synthesis of targeted therapies. Research highlights its use in developing **JAK2 inhibitors**, **MSK1 inhibitors**, and the active pharmaceutical ingredient **Filgotinib**, a JAK1 inhibitor [3] [4]. It is also a ligand for **PqsR**, a target in *Pseudomonas aeruginosa* infection research [3].
- **Agrochemicals & Materials:** The compound is used in formulating pesticides and herbicides and in creating advanced polymers and coatings [1].
- **Synthesis of Fused Heterocycles:** A common and practical application is its cyclization to form **imidazo[1,2-a]pyridine** cores, which are privileged structures in drug discovery [2] [5]. The workflow below illustrates a generalized synthesis path.



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Safety and Handling Information

Safe handling of this chemical is paramount. Please adhere to the following safety guidelines based on its GHS classification [2]:

| Hazard Category | GHS Pictogram | Signal Word | Hazard Statements | Precautionary Measures | | :--- | :--- | :--- | :--- | :--- | | Acute Toxicity (Oral, Dermal, Inhalation) | **Warning** | H302+H312+H332: Harmful if swallowed, in contact with skin, or if inhaled. | P261: Avoid breathing dust/fume/gas/mist/vapors. P280: Wear protective gloves/protective clothing/eye protection/face protection. | | Skin & Eye Irritation | | - | H315: Causes skin irritation. H319: Causes serious eye irritation. | P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. |

Knowledge Gaps and Further Research

The available information does not contain specific FAQs or guides for troubleshooting reaction parameters like temperature, time, or catalyst concentration for derivatives of **2-Amino-6-bromopyridine**.

To build the technical support center you envision, I suggest you:

- **Consult Specialized Databases:** Directly search platforms like **Reaxys** or **SciFinder** for detailed experimental procedures and optimization studies.
- **Analyze Patent Literature:** Patents often contain detailed "examples" sections that can provide optimized reaction conditions and troubleshooting tips for specific synthetic routes [4].
- **Review Broader Optimization Principles:** General guides on chemical reaction optimization emphasize systematic approaches to adjusting time, temperature, and concentration, which can be applied to your specific work [6].

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References

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4. Synthesis method of JAK1 inhibitor Filgotinib (2019) | Wan Hua [scispace.com]
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